

# Physical and chemical properties of 4-Hydroxy-2-methylphenylboronic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Hydroxy-2-methylphenylboronic acid

Cat. No.: B031394

[Get Quote](#)

## An In-depth Technical Guide to 4-Hydroxy-2-methylphenylboronic acid

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**4-Hydroxy-2-methylphenylboronic acid**, with the CAS Number 493035-82-8, is a versatile organoboron compound of significant interest in organic synthesis and medicinal chemistry.<sup>[1]</sup><sup>[2]</sup> Its unique structure, featuring both a hydroxyl and a methyl group on the phenyl ring in addition to the boronic acid moiety, makes it a valuable building block for the synthesis of complex organic molecules. This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and key applications, with a focus on its role in the development of pharmaceuticals and advanced materials.<sup>[1]</sup>

### Physical and Chemical Properties

**4-Hydroxy-2-methylphenylboronic acid** is typically a white to off-white powder or crystalline solid.<sup>[1]</sup><sup>[3]</sup> It is soluble in alcohols and some other organic solvents, while being only slightly soluble in water.<sup>[4]</sup> For long-term storage, it should be kept in a dark place and sealed in a dry environment at room temperature.<sup>[4]</sup><sup>[5]</sup>

**Table 1: General and Physical Properties**

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>9</sub> BO <sub>3</sub>	[4]
Molecular Weight	151.96 g/mol	[4]
Appearance	White to off-white powder/crystal	[1][3]
Melting Point	100-104 °C	[4][5]
Boiling Point	361.4 ± 52.0 °C (Predicted)	[4][5]
Density	1.26 ± 0.1 g/cm <sup>3</sup> (Predicted)	[4][5]
pKa	9.17 ± 0.58 (Predicted)	[4]

**Table 2: Chemical Identifiers**

Identifier	Value	Reference(s)
CAS Number	493035-82-8	[4]
Synonyms	5-Hydroxytoluene-2-boronic acid, 4-Hydroxy-2-methylbenzeneboronic acid	[1][3]
PubChem ID	2773448	[1]

## Experimental Protocols

### Synthesis of 4-Hydroxy-2-methylphenylboronic acid

A common synthetic route to **4-Hydroxy-2-methylphenylboronic acid** involves the hydrolysis of its corresponding pinacol ester, 3-methyl-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)phenol.[5]

Materials:

- 3-methyl-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)phenol (3.72 mmol)

- Sodium periodate (11.15 mmol)
- Ammonium acetate (11.15 mmol)
- Acetone
- Water
- Ethyl acetate
- Hexane
- Anhydrous magnesium sulfate
- Silica gel

Procedure:

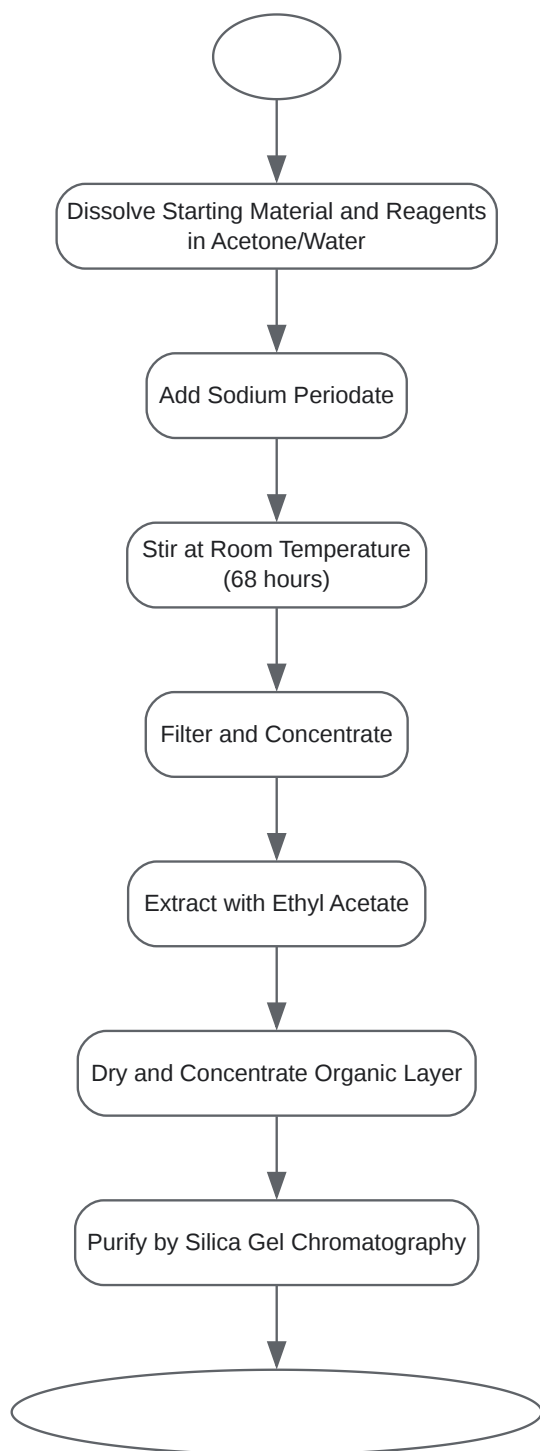
- In a suitable reaction vessel, dissolve 3-methyl-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)phenol and ammonium acetate in a 2:1 mixture of acetone and water.
- Add sodium periodate to the solution at room temperature.
- Stir the reaction mixture for approximately 68 hours.
- Filter the mixture and concentrate the filtrate under reduced pressure.
- To the concentrated filtrate, add sodium chloride and perform an extraction with ethyl acetate.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate.
- Purify the resulting residue by silica gel chromatography using a 1:4 mixture of ethyl acetate and hexane as the eluent to yield **4-Hydroxy-2-methylphenylboronic acid** as a solid.[5]

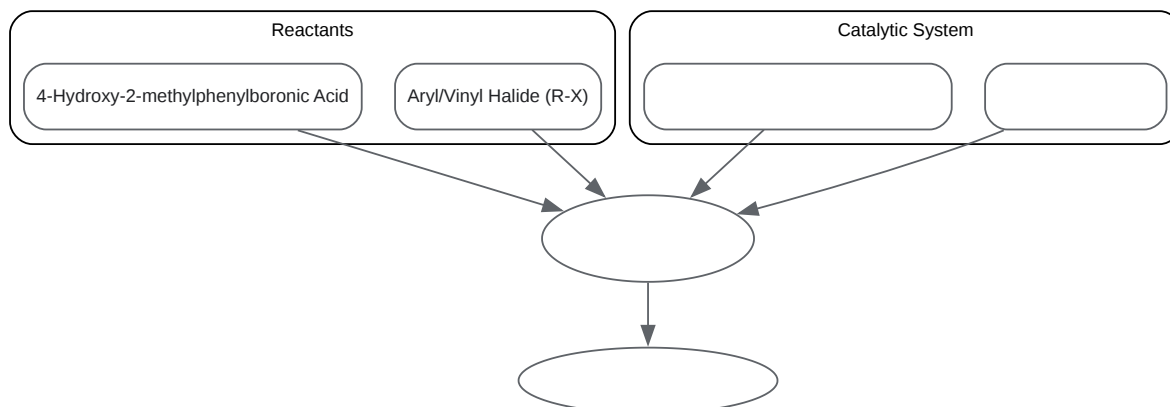
Characterization Data:

- $^1\text{H}$  NMR (400 MHz,  $d_6$ -DMSO):  $\delta$  9.28 (s, 1H), 7.70 (d,  $J$  = 9 Hz, 1H), 6.56-6.52 (m, 2H), 2.55 (s, 3H).[5]

- ESI-LCMS (m/z): 151 (M-H)<sup>-</sup>.[\[5\]](#)

## Experimental Workflow: Synthesis





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. rdchemicals.com [rdchemicals.com]
- 3. (4-Hydroxy-2-methyl)phenylboronic acid | 493035-82-8 [amp.chemicalbook.com]
- 4. chembk.com [chembk.com]
- 5. 4-(Hydroxymethyl)benzeneboronic acid | C<sub>7</sub>H<sub>9</sub>BO<sub>3</sub> | CID 2734706 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of 4-Hydroxy-2-methylphenylboronic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031394#physical-and-chemical-properties-of-4-hydroxy-2-methylphenylboronic-acid]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)